

Operational Guide: Proper Disposal and Handling of 4-Bromobenzofuran-5-ol

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Compound of Interest

Compound Name: 4-Bromobenzofuran-5-ol

Cat. No.: B12092401

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Executive Summary

Immediate Action Required: **4-Bromobenzofuran-5-ol** (CAS: 40432-23-3) is a halogenated phenolic compound.^{[1][2][3][4][5]} It must never be disposed of via sanitary sewer systems or mixed with non-halogenated waste streams. Core Directive: Segregate all waste containing this compound into Halogenated Waste containers. Primary Hazard: Skin/Eye irritation (H315, H319) and potential formation of toxic combustion byproducts (HBr, brominated dioxins) if improperly incinerated.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the chemical identity to ensure this protocol applies.

Parameter	Data
Chemical Name	4-Bromobenzofuran-5-ol
CAS Number	40432-23-3
Molecular Formula	C ₈ H ₅ BrO ₂
Physical State	Solid (Beige powder)
Solubility	Low water solubility; Soluble in DMSO, Methanol, Dichloromethane
Acidity (pKa)	~8.5 (Phenolic hydroxyl group)
Key Hazards	Irritant (Skin/Eye/Respiratory); Halogenated Organic

The "Why" Behind the Protocol (Expert Insight)

As a halogenated aromatic compound, **4-Bromobenzofuran-5-ol** presents specific disposal challenges:

- Incineration Requirements:** Standard chemical waste is often incinerated. However, brominated compounds require high-temperature incineration (>1100°C) with specific scrubbers to neutralize Hydrogen Bromide (HBr) gas and prevent the formation of polybrominated dibenzodioxins/furans (PBDD/Fs).
- Solubility & Persistence:** Its lipophilic nature (low water solubility) means it will accumulate in sewage sludge rather than degrading in water treatment plants, posing long-term environmental risks.
- Chemical Incompatibility:** As a phenol, it is weakly acidic. Mixing it with strong oxidizers (e.g., Nitric Acid) can lead to uncontrolled exothermic reactions and bromination of the oxidant mixture.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Substance or Contaminated Consumables)

Applicability: Expired stock, spill cleanup residues, contaminated gloves/weigh boats.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid metal containers, as phenols can be corrosive to certain metals over time in the presence of moisture.
- Segregation:
 - DO NOT mix with "General Trash" or "Biohazard" (unless biologically contaminated).
 - DO NOT mix with oxidizing solids.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**4-Bromobenzofuran-5-ol** (Solid)"
 - Hazard Checkbox: Toxic, Irritant.
 - Note: "Halogenated Organic Solid."

B. Liquid Waste (Reaction Mixtures & Mother Liquors)

Applicability: HPLC waste, reaction workups, dissolved stock solutions.

- Stream Selection: This is the most critical step.
 - Rule: If **4-Bromobenzofuran-5-ol** is dissolved in a non-halogenated solvent (e.g., Methanol), the entire mixture must now be classified as Halogenated Solvent Waste.
 - Reasoning: Traces of bromine prevent the cheaper "fuel blending" disposal method used for non-halogenated solvents.
- Container: Use an HDPE carboy or safety-coated glass bottle.
 - Venting:[2] Ensure the cap is vented if there is any risk of ongoing reaction, though the compound itself is stable.
- pH Check: If the waste solution is basic (pH > 10), neutralize to pH 6–8 using dilute acid (e.g., HCl) before combining with the main waste stream to prevent heat generation in the central waste drum.

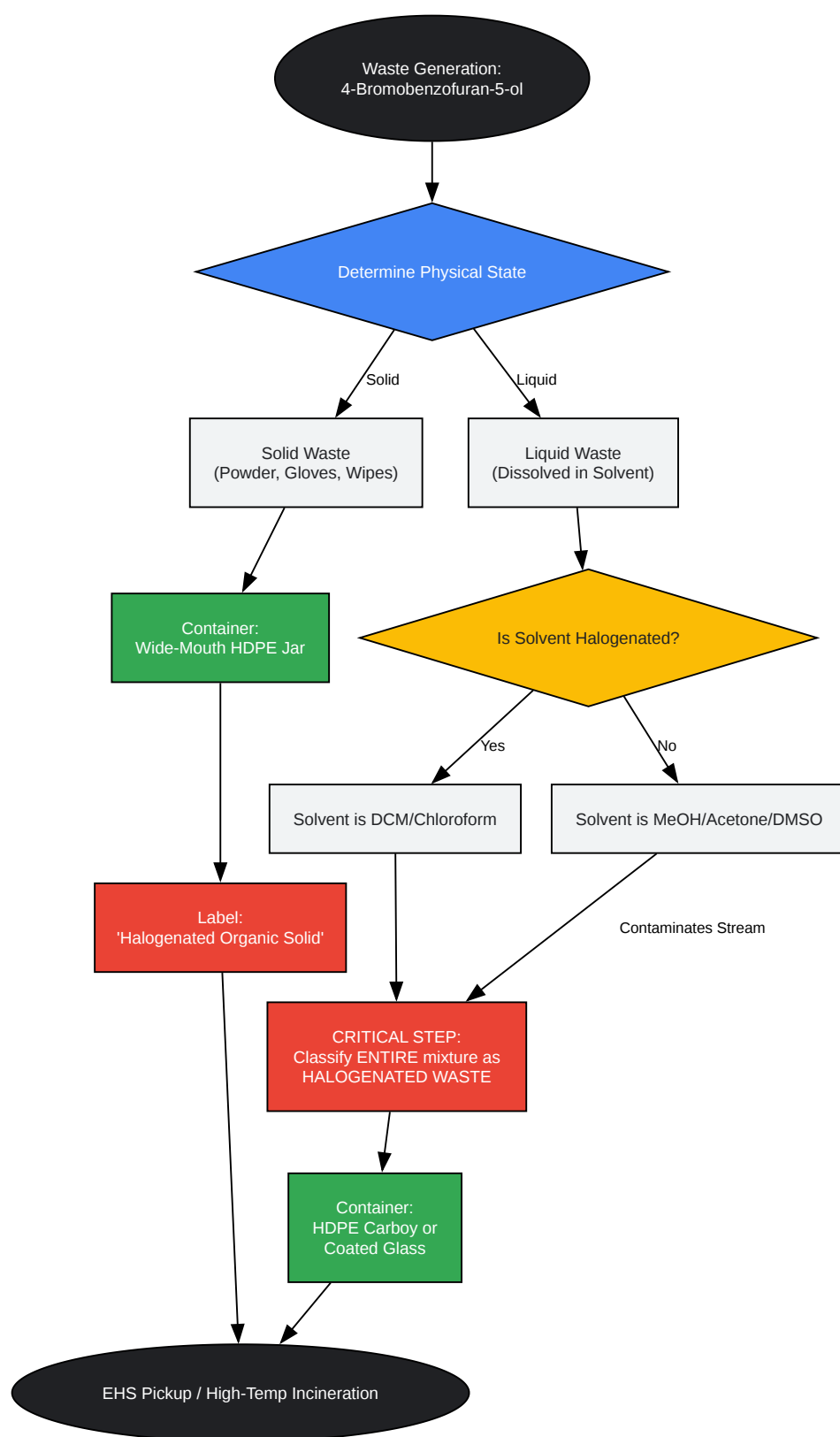
Compatibility & Storage Matrix

Use this table to determine where to store the waste container before pickup.

Incompatible Class	Risk	Action
Strong Oxidizers (Nitric acid, Peroxides)	Fire/Explosion; formation of brominated free radicals.	Store >3 meters apart or in separate cabinets.
Strong Bases (NaOH, KOH)	Exothermic deprotonation (forms salts).	Segregate to prevent unexpected heat generation.
Reactive Metals (Aluminum, Magnesium)	Potential for formation of organometallics (low risk but possible).	Do not use metal waste cans.

Visual Decision Tree (Workflow)

The following diagram illustrates the decision logic for disposing of **4-Bromobenzofuran-5-ol** to ensure regulatory compliance and safety.



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Figure 1: Decision logic for segregating **4-Bromobenzofuran-5-ol** waste streams. Note that non-halogenated solvents become "Halogenated Waste" once contaminated by this compound.
[\[5\]](#)

Emergency Spill Management

Scenario: A 5g bottle of solid **4-Bromobenzofuran-5-ol** drops and shatters.

- PPE Upgrade: Wear nitrile gloves (double glove recommended), lab coat, and safety goggles. If dust is visible, use an N95 respirator or work within a fume hood.
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup:
 - Scoop up the solid and broken glass using a dustpan or stiff card.
 - Place debris into a wide-mouth plastic jar (Secondary Container).
 - Wipe the area with a soap/water solution.[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Place all wipes into the same jar.
- Disposal: Label the jar as "Debris contaminated with **4-Bromobenzofuran-5-ol**" and process as Halogenated Solid Waste.

Regulatory & Compliance Codes

While **4-Bromobenzofuran-5-ol** is not explicitly P-listed or U-listed under US EPA RCRA regulations, it defaults to the following classifications based on its characteristics and best practices for halogenated organics.

- Waste Classification: Non-RCRA Regulated (unless mixed with listed solvents), but Must be managed as Hazardous Chemical Waste.
- EPA Waste Code (Best Practice): If mixed with halogenated solvents (e.g., Methylene Chloride), use F002. If pure, label clearly to ensure proper incineration profile.

- European Waste Code (EWC): 07 01 03* (organic halogenated solvents, washing liquids and mother liquors).

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